Application Notes and Protocols for VU0155094 Calcium Mobilization Assay

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Compound of Interest

Compound Name: *VU0155094*

Cat. No.: *B15618989*

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Introduction

VU0155094 is a positive allosteric modulator (PAM) that exhibits differential activity at group III metabotropic glutamate receptors (mGluRs), including mGlu4, mGlu7, and mGlu8. These receptors are Gαi/o-coupled G protein-coupled receptors (GPCRs) that, upon activation, typically inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP). Standard calcium mobilization assays are designed to detect the activation of Gαq-coupled GPCRs, which stimulate the release of intracellular calcium. To assess the activity of compounds acting on Gαi/o-coupled receptors like the group III mGluRs, a common strategy is to co-express the receptor of interest with a promiscuous G protein, such as Gαqi5 or Gα15, in a host cell line. This allows the Gαi/o-coupled receptor to signal through the Gαq pathway, resulting in a measurable increase in intracellular calcium upon agonist stimulation. This application note provides a detailed protocol for a calcium mobilization assay to characterize the activity of **VU0155094** on group III mGluRs.

Data Presentation

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The following table summarizes the quantitative data for **VU0155094**'s potentiation of group III mGluR activity. The potency (EC50) was determined in the presence of an EC20 concentration of an orthosteric agonist.

Receptor	Agonist	Potency (EC50) of VU0155094
mGlu4	Glutamate	3.2 µM
mGlu7	L-AP4	1.5 µM
mGlu8	Glutamate	900 nM

Signaling Pathway

Group III mGluRs are Gαi/o-coupled, and their activation leads to the inhibition of adenylyl cyclase. To enable a calcium mobilization assay, the receptor is co-expressed with a promiscuous G protein (Gαqi5 or Gα15). This redirects the signal through the Gαq pathway, leading to the activation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium ions into the cytoplasm. **VU0155094**, as a PAM, enhances the receptor's response to an orthosteric agonist, leading to a greater increase in intracellular calcium.

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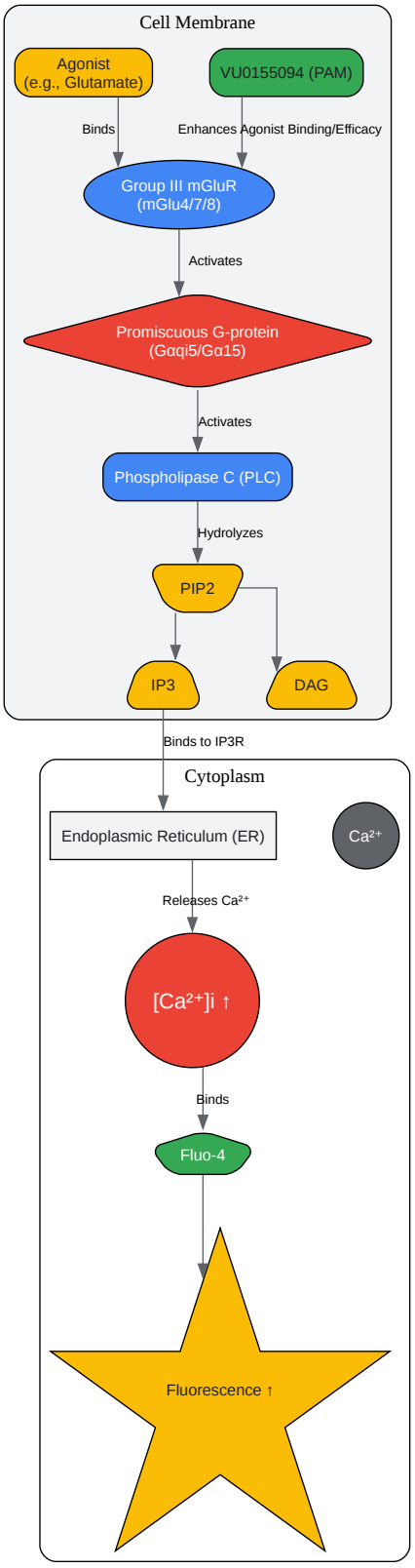

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Caption: Signaling pathway of a Gαi/o-coupled mGluR co-expressed with a promiscuous G-protein.

Experimental Workflow

The experimental workflow for the **VU0155094** calcium mobilization assay involves cell preparation, dye loading, compound addition, and fluorescence detection.



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Caption: Experimental workflow for the **VU0155094** calcium mobilization assay.

Experimental Protocols

This protocol is adapted from standard calcium mobilization assay procedures for GPCRs.

Materials

- Cell Line: CHO or HEK293 cells stably co-expressing the human group III mGluR of interest (mGlu4, mGlu7, or mGlu8) and a promiscuous G-protein (e.g., Gαqi5).
- Culture Medium: DMEM/F-12 supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and appropriate selection antibiotics.
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Calcium-sensitive dye: Fluo-4 AM (acetoxymethyl ester).
- **VU0155094** (PAM): Prepare a stock solution in DMSO.
- Orthosteric Agonist: L-Glutamic acid or L-AP4. Prepare a stock solution in an appropriate buffer.

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- Assay Plates: Black-walled, clear-bottom 96-well or 384-well microplates.
- Instrumentation: A microplate reader with automated liquid handling capable of kinetic fluorescence reading (e.g., FLIPR, FlexStation).

Cell Plating

- The day before the assay, lift the cells and plate them into black-walled, clear-bottom microplates.
- Seed adherent cells at a density of 40,000 to 80,000 cells/well for a 96-well plate or 10,000 to 20,000 cells/well for a 384-well plate.
- Incubate the plates overnight at 37°C in a 5% CO2 incubator.

Dye Loading

- Prepare the Fluo-4 AM dye-loading solution in assay buffer. The final concentration of Fluo-4 AM is typically between 2-4 µM.
- Carefully remove the culture medium from the cell plate.
- Gently wash the cells with 100 µL of pre-warmed (37°C) assay buffer.
- Add 100 µL (for 96-well plates) or 25 µL (for 384-well plates) of the dye-loading solution to each well.
- Incubate the plate for 45-60 minutes at 37°C in a 5% CO2 incubator.
- Following the incubation, allow the plate to equilibrate to room temperature for 15-30 minutes.

Compound Addition and Fluorescence Reading

- Prepare serial dilutions of **VU0155094** in assay buffer. Also, prepare the orthosteric agonist at a concentration that will
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